

Undecylprodigiosin Hydrochloride: A Technical Guide to Solubility in Organic Solvents

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Compound of Interest

Compound Name: Undecylprodigiosin hydrochloride

Cat. No.: B15564956

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **undecylprodigiosin hydrochloride** in dimethyl sulfoxide (DMSO) and other common organic solvents. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this potent bioactive compound.

Core Compound Characteristics

Undecylprodigiosin is a member of the prodiginine family of natural products, characterized by a common tripyrrole ring structure. It is a red pigment produced by certain bacteria, most notably *Streptomyces* species.^[1] The hydrochloride salt form is often used in research settings. Undecylprodigiosin and its analogs are of significant interest due to their wide range of biological activities, including anticancer, immunosuppressive, and antimalarial properties.

Solubility Profile

Undecylprodigiosin hydrochloride is a hydrophobic molecule, which dictates its solubility characteristics. It is generally soluble in a range of polar aprotic and polar protic organic solvents but is practically insoluble in aqueous solutions.^{[2][3]}

While precise quantitative solubility data (e.g., in mg/mL or mM) is not extensively reported in peer-reviewed literature, a qualitative and practical understanding of its solubility has been

established through its common applications in in-vitro bioassays. The preferred solvent for creating high-concentration stock solutions is Dimethyl Sulfoxide (DMSO).[2]

Quantitative Solubility Data

The following table summarizes the known solubility of **undecylprodigiosin hydrochloride** in common laboratory solvents. It is important to note that the exact solubility can be influenced by factors such as the purity of the compound, temperature, and the specific batch of the solvent.

Solvent	Qualitative Solubility	Reported Concentrations for Stable Solutions/Stocks
Dimethyl Sulfoxide (DMSO)	High / Readily Soluble[1][2][3]	10-20 mM for stock solutions[2]
Methanol	Soluble[1][4]	2 mg/mL (for prodigiosin HCl) [5]
Ethanol	Soluble[2][3]	No specific concentration reported, but used as an alternative to DMSO[2]
Chloroform	Soluble[1][4]	No specific concentration reported
Acetone	Soluble[1][3]	No specific concentration reported
Ethyl Acetate	Soluble[3]	No specific concentration reported
Water	Insoluble[2][4]	Practically insoluble[2]

Experimental Protocols

Protocol 1: General Method for Solubility Determination (Shake-Flask Method)

For researchers wishing to determine the precise solubility of **undecylprodigiosin hydrochloride** in a specific solvent and under particular conditions, the shake-flask method is a widely accepted approach.

Objective: To determine the equilibrium solubility of **undecylprodigiosin hydrochloride** in a given solvent at a specified temperature.

Materials:

- **Undecylprodigiosin hydrochloride** powder
- Selected organic solvent (e.g., DMSO, analytical grade)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (e.g., 0.22 μm , compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Analytical balance

Methodology:

- **Preparation:** Add an excess amount of **undecylprodigiosin hydrochloride** powder to a vial containing a known volume of the selected solvent. The excess solid should be visible to ensure that a saturated solution is achieved.
- **Equilibration:** Tightly cap the vial and place it on an orbital shaker. Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vial at high speed to pellet the undissolved solid.

- Filtration: Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any remaining solid particles.
- Quantification: Analyze the concentration of **undecylprodigiosin hydrochloride** in the clear, filtered solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry. A standard calibration curve should be prepared with known concentrations of the compound to ensure accurate quantification.
- Data Reporting: Express the solubility in units of mg/mL or moles per liter (M) at the specified temperature.

Protocol 2: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the standard procedure for preparing a high-concentration stock solution of **undecylprodigiosin hydrochloride** for use in cell-based assays.

Objective: To prepare a 10 mM stock solution of **undecylprodigiosin hydrochloride** in DMSO.

Materials:

- **Undecylprodigiosin hydrochloride** (Molecular Weight: 430.03 g/mol)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Analytical balance

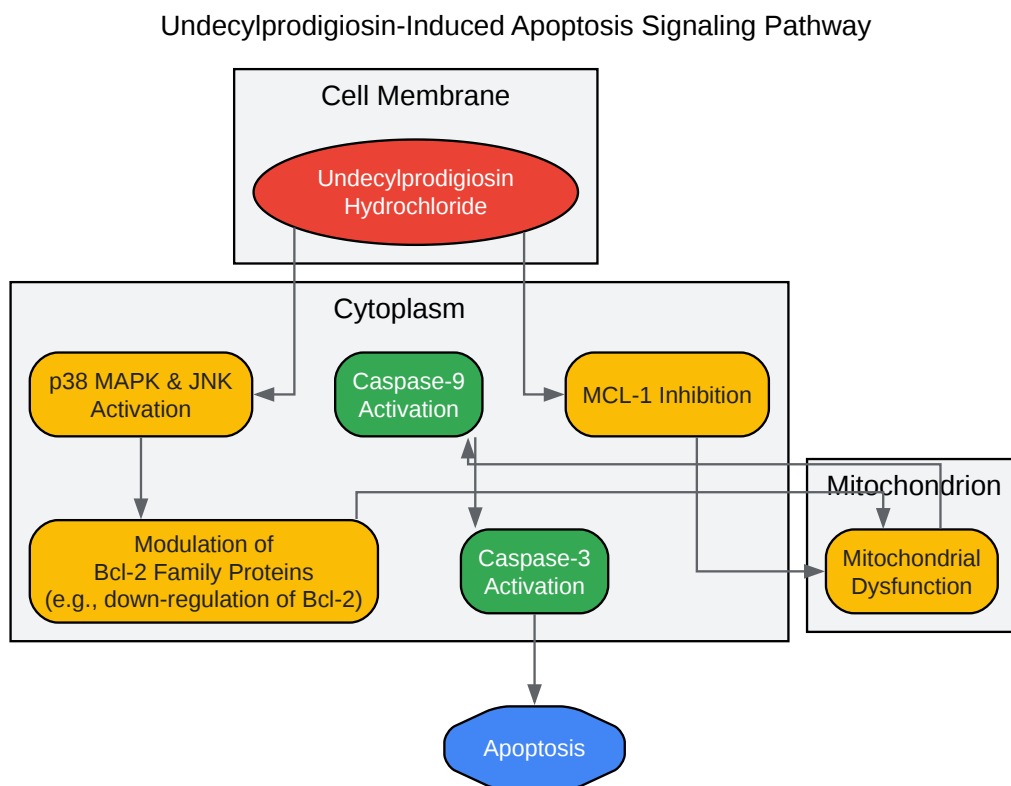
Methodology:

- Calculation: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **undecylprodigiosin hydrochloride**:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 430.03 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 4.3 \text{ mg}$

- Weighing: In a sterile environment, accurately weigh 4.3 mg of **undecylprodigiosin hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of sterile DMSO to the microcentrifuge tube.
- Mixing: Vortex the solution until the powder is completely dissolved. The solution should be clear and deep red.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light. Solutions in DMSO are reported to be stable for at least 6 months at -20°C.^[5]

Visualizations

Signaling Pathway

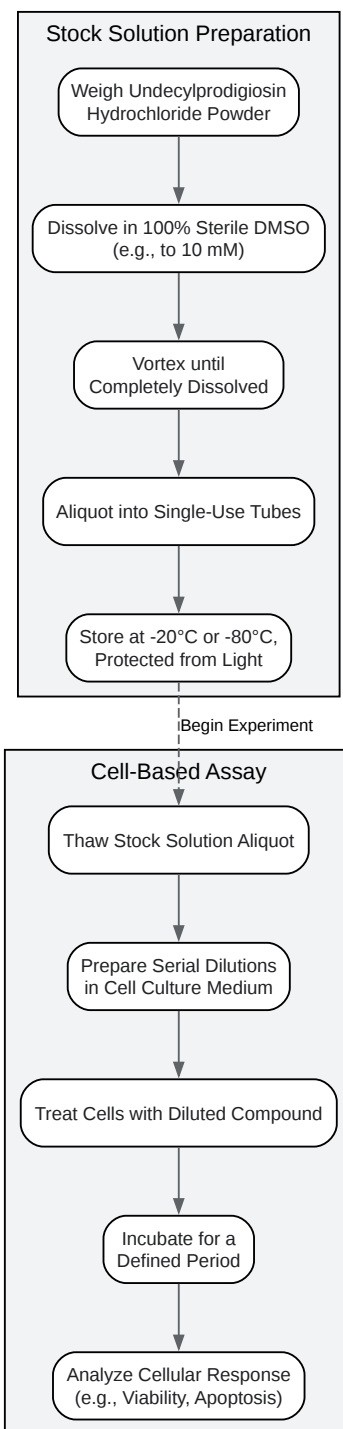


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Caption: Undecylprodigiosin-induced apoptosis pathway.

Experimental Workflow

Workflow for Stock Solution Preparation and Use in Cell Assays

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Caption: Workflow for stock solution preparation and use.

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